

Europium-151: A Technical Guide to Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Europium-151*

CAS No.: *14378-48-4*

Cat. No.: *B079109*

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For Researchers, Scientists, and Drug Development Professionals

Europium-151 (^{151}Eu) is a stable, naturally occurring isotope of europium that constitutes approximately 47.8% of the element's natural abundance.^{[1][2]} Its unique nuclear and electronic properties make it an invaluable tool across a spectrum of scientific disciplines, from fundamental physics and materials science to the frontiers of biomedical research. This technical guide provides an in-depth overview of the core research applications of ^{151}Eu , with a focus on quantitative data, detailed experimental protocols, and the underlying principles governing its utility.

Core Properties of Europium-151

The utility of ^{151}Eu in advanced research is rooted in its fundamental nuclear and physical characteristics. These properties are summarized below.

Table 1: Nuclear and Physical Properties of **Europium-151**

Property	Value	Reference(s)
Natural Abundance	47.8%	[1][2]
Atomic Mass	150.919846 u	[2]
Nuclear Spin (Ground State)	5/2+	[1][3]
Half-life	~4.6 x 10 ¹⁸ years (practically stable)	[4]
Primary Decay Mode	Alpha Decay	[4]
Mössbauer Transition Energy	21.54 keV	
Magnetic Dipole Moment (μ/μN)	+3.4717	[5]
Electric Quadrupole Moment (Q)	+0.903 barn	[5]

Key Application: ¹⁵¹Eu Mössbauer Spectroscopy

¹⁵¹Eu Mössbauer spectroscopy is a powerful analytical technique for probing the local chemical environment of europium atoms in solid-state materials.[6] It relies on the recoilless resonant absorption and emission of gamma rays, providing exquisitely sensitive information about the oxidation state, chemical bonding, and magnetic properties of europium ions.[6] The 21.54 keV gamma ray required for this technique is produced by the decay of a Samarium-151 (¹⁵¹Sm) source.[6]

A key strength of this technique is its ability to unambiguously distinguish between the two primary oxidation states of europium, Eu²⁺ and Eu³⁺. [6] This distinction is critical in materials science, as the oxidation state dictates the material's luminescent and magnetic properties. The large difference in the isomer shift—a parameter that reflects the electron density at the nucleus—between the two states provides a clear spectral signature.[6]

Table 2: Typical ¹⁵¹Eu Mössbauer Spectroscopy Parameters

Parameter	Eu ²⁺	Eu ³⁺	Reference(s)
Isomer Shift Range (mm/s)	-9.7 to -15.0	-0.93 to +3.0	[6]
Electron Configuration	4f ⁷	4f ⁶	[6]
Magnetic Hyperfine Splitting	Often observed	Not observed (non-magnetic ground state)	[6]

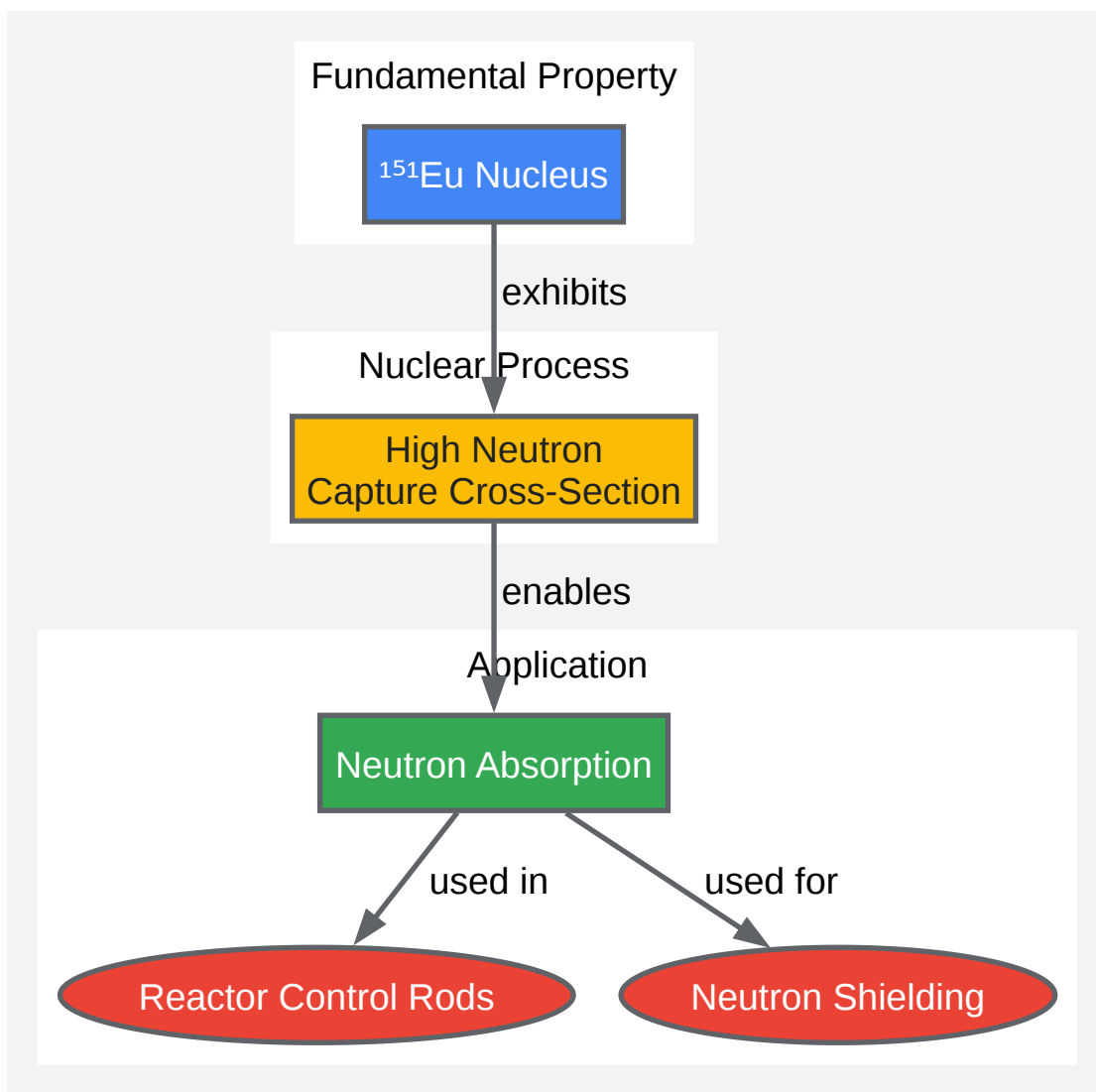
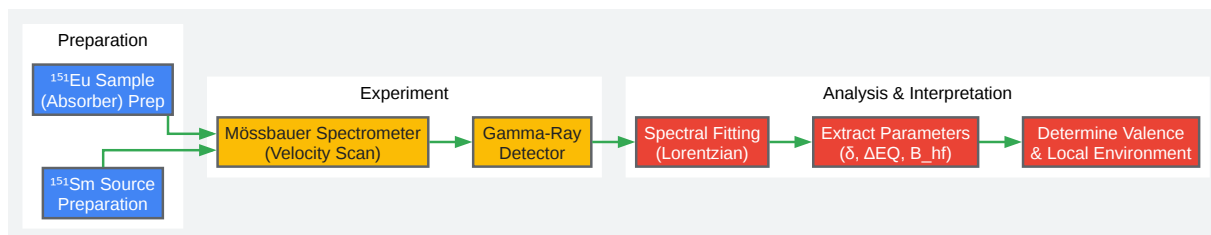
Isomer shifts are typically reported relative to a EuF₃ or Sm₂O₃ standard.[6][7]

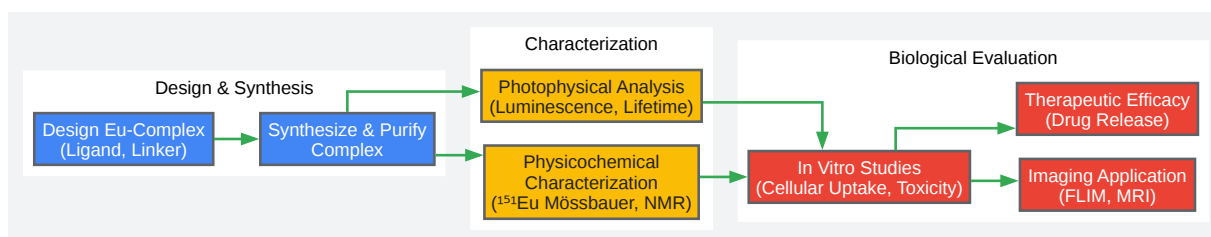
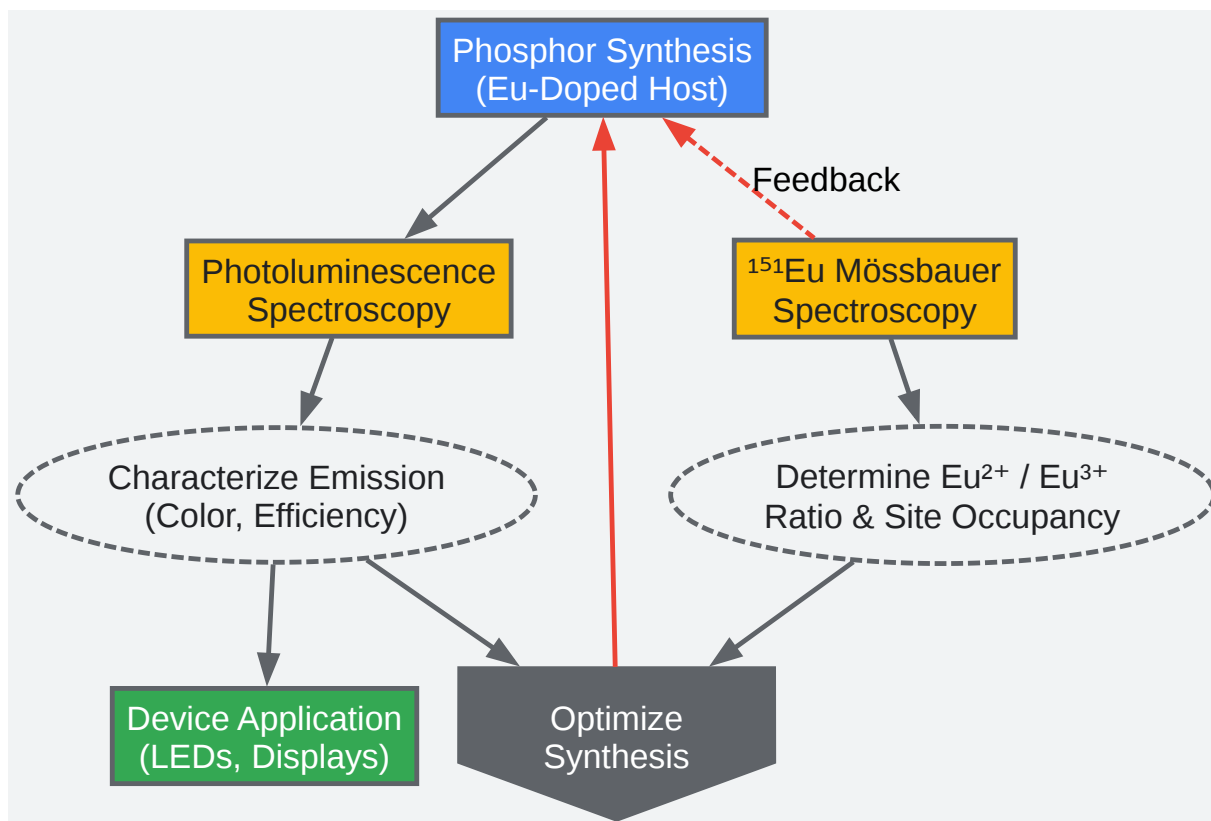
Experimental Protocol: ¹⁵¹Eu Mössbauer Spectroscopy

This protocol describes a standard transmission-mode Mössbauer spectroscopy experiment.

- **Source Preparation:** The gamma-ray source is typically ¹⁵¹Sm diffused into a samarium oxide (Sm₂O₃) matrix. The source is mounted on a drive system that modulates the gamma-ray energy via the Doppler effect by moving the source at varying velocities.
- **Absorber (Sample) Preparation:** The sample containing ¹⁵¹Eu is prepared as a thin, uniform powder. The optimal thickness depends on the europium concentration and is chosen to maximize signal-to-noise without causing excessive line broadening. The powder is typically pressed into a sample holder made of a low-Z material (e.g., a plastic ring).
- **Cryogenics:** The sample is often cooled to low temperatures (e.g., liquid helium or nitrogen temperatures) using a cryostat. This is done to increase the probability of recoilless emission/absorption (the Lamb-Mössbauer factor) and to study temperature-dependent phenomena like magnetic ordering.
- **Data Acquisition:** The source is moved through a range of velocities (e.g., -20 mm/s to +20 mm/s). Gamma rays that pass through the sample are detected by a proportional counter or scintillation detector. The number of counts is recorded as a function of the source velocity.
- **Data Analysis:** The resulting spectrum (transmission vs. velocity) is fitted with Lorentzian line shapes. The fitting parameters yield the isomer shift (δ), quadrupole splitting (ΔE_Q), and

magnetic hyperfine field (B_{hf}), which are then interpreted to determine the properties of the europium sites in the sample.





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